

Standard experimental protocol for using H-Boroproline Pinacol Hydrochloride.

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Compound of Interest

Compound Name: *H-Boroproline Pinacol Hydrochloride*

CAS No.: *123948-28-7*

Cat. No.: *B588163*

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Application Notes & Protocols: H-Boroproline Pinacol Hydrochloride

A Senior Application Scientist's Guide to the Characterization and Use of a Potent Dipeptidyl Peptidase IV Inhibitor

Introduction: The Role and Rationale of H-Boroproline Pinacol Hydrochloride

H-Boroproline Pinacol Hydrochloride is a synthetic proline boronic acid analog.[1] Boronic acids represent a unique class of compounds that have garnered significant interest in medicinal chemistry due to their ability to act as potent, reversible inhibitors of serine proteases.[2][3] The boron atom, acting as a Lewis acid, can form a stable, yet reversible, tetrahedral covalent adduct with the hydroxyl group of the active site serine residue in these enzymes.[3]

This particular compound, **H-Boroproline Pinacol Hydrochloride**, is specifically designed as an inhibitor of Dipeptidyl Peptidase IV (DPPIV), a serine protease that plays a crucial role in glucose metabolism by cleaving incretin hormones.[1][4] The "boroProline" moiety mimics the natural substrate of DPPIV, providing specificity, while the boronic acid serves as the "warhead" for inhibition.

Crucially, this compound is supplied as a pinacol ester. This is a common strategy to protect the reactive boronic acid group, enhancing the compound's stability and shelf-life.[5] The pinacol group is a pro-drug moiety that must be hydrolyzed to yield the active boronic acid. This hydrolysis typically occurs in aqueous solutions, especially at physiological pH, a critical consideration for experimental design.[6] This document provides a comprehensive guide to the proper handling, activation, and application of **H-Boroproline Pinacol Hydrochloride** in a standard DPPIV enzymatic assay.

Chemical Properties and Handling

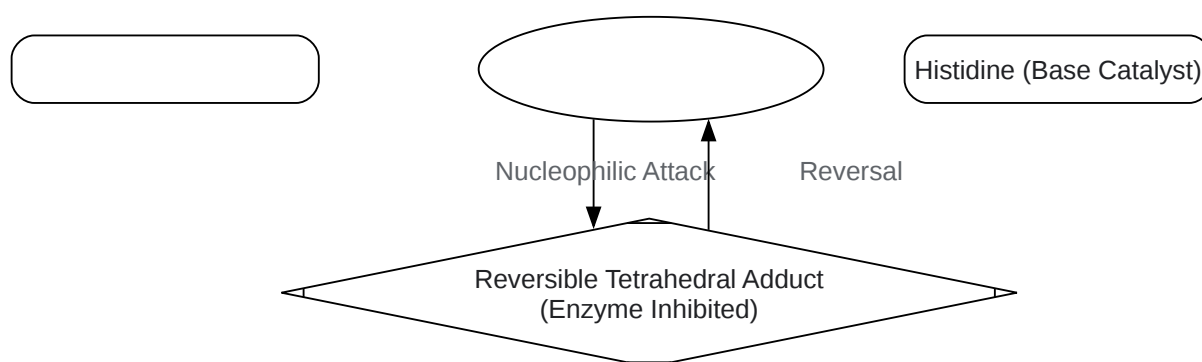
Proper storage and handling are paramount to ensure the integrity and activity of the compound. The pinacol ester form is relatively stable, but care must be taken to avoid premature hydrolysis during storage and stock solution preparation.

Property	Value	Source
CAS Number	123948-28-7	[1]
Alternate Names	2-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)pyrrolidine Hydrochloride	[1]
Molecular Formula	C ₁₀ H ₂₀ BNO ₂ · HCl	[1]
Molecular Weight	233.54 g/mol	[1]
Appearance	White to off-white solid	
Storage	Store at -20°C, desiccated. Protect from moisture and light.	
Solubility	Soluble in aqueous buffers (e.g., PBS, Tris) and DMSO.	

Note on Stability: The pinacol ester is susceptible to hydrolysis in aqueous environments.^{[5][6]} For long-term storage, it is recommended to store the compound as a solid or as a concentrated stock in anhydrous DMSO at -20°C or -80°C. Aqueous solutions should be prepared fresh for each experiment.

Mechanism of Action: Serine Protease Inhibition

The inhibitory activity of H-Boroproline is rooted in the fundamental chemistry of boronic acids. The boron atom is electrophilic and readily attacked by the nucleophilic hydroxyl group of the catalytic serine residue (e.g., Ser630 in human DPPIV) within the enzyme's active site. This forms a tetrahedral boronate adduct, effectively mimicking the transition state of peptide bond hydrolysis and blocking the enzyme's catalytic activity. This interaction is typically reversible.^[3]



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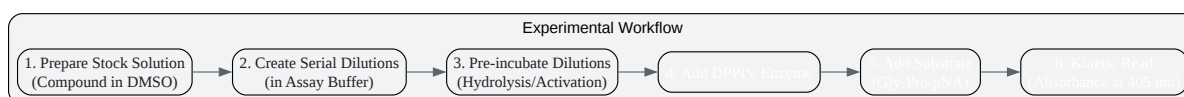
Figure 1: Reversible inhibition of a serine protease by boro-Proline.

Core Application: DPPIV Inhibition Assay Protocol

This protocol details a standard in vitro enzymatic assay to determine the inhibitory potency (e.g., IC_{50}) of **H-Boroproline Pinacol Hydrochloride** against purified DPPIV. The assay relies on a chromogenic substrate, Glycyl-L-proline 4-nitroanilide (Gly-Pro-pNA), which releases p-nitroaniline (pNA) upon cleavage by DPPIV, a product that can be quantified by measuring absorbance at 405 nm.

Principle of the Assay & The Critical Activation Step

The supplied **H-Boroproline Pinacol Hydrochloride** is a prodrug. The pinacol protecting group must be removed via hydrolysis to form the active boronic acid. This protocol incorporates a specific pre-incubation step in the aqueous assay buffer to facilitate this conversion before the inhibitor is introduced to the enzyme. The rate of hydrolysis is dependent on pH and temperature.^[6]



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Figure 2: Workflow for DPPIV inhibition assay including activation.

Materials and Reagents

- **H-Boroproline Pinacol Hydrochloride** (CAS 123948-28-7)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Purified recombinant human DPPIV/CD26
- Glycyl-L-proline 4-nitroanilide hydrochloride (Gly-Pro-pNA)
- Tris-HCl
- NaCl
- 96-well clear, flat-bottom microplates
- Multichannel pipette
- Plate reader capable of kinetic measurements at 405 nm

Preparation of Solutions

- Assay Buffer (100 mM Tris, 100 mM NaCl, pH 7.6): Prepare a sufficient volume of Tris buffer containing NaCl. Adjust the pH to 7.6 at room temperature. This buffer will be used for all dilutions.
- Inhibitor Stock Solution (10 mM): Dissolve an appropriate amount of **H-Boroproline Pinacol Hydrochloride** in anhydrous DMSO to make a 10 mM stock solution. For example, dissolve 2.34 mg in 1 mL of DMSO. Mix thoroughly. Store this stock at -20°C.
- DPPIV Enzyme Working Solution: Dilute the purified DPPIV enzyme in Assay Buffer to a concentration that yields a linear reaction rate with a final absorbance change of approximately 0.8-1.2 AU over 30 minutes. This concentration must be determined empirically in your lab.
- Substrate Solution (10 mM): Dissolve Gly-Pro-pNA in Assay Buffer to a final concentration of 10 mM. This may require gentle warming to fully dissolve. Prepare fresh.

Step-by-Step Experimental Protocol

- Inhibitor Serial Dilution and Activation:
 - Perform a serial dilution of the 10 mM inhibitor stock solution directly into Assay Buffer in a separate 96-well plate or tubes. A common starting point for a 10-point curve is a 1:2 or 1:3 dilution series. Remember to include a "no inhibitor" control (Assay Buffer with DMSO equivalent).
 - CRITICAL ACTIVATION STEP: Incubate this dilution plate at 37°C for 30-60 minutes. This allows for the hydrolysis of the pinacol ester to the active boronic acid.^[6]
- Assay Plate Setup:
 - Add 50 µL of Assay Buffer to all wells of a new 96-well microplate.
 - Transfer 10 µL of each activated inhibitor dilution (from step 1) to the corresponding wells of the assay plate.

- Add 20 µL of the DPPIV Enzyme Working Solution to each well, except for the "no enzyme" blank wells (add 20 µL of Assay Buffer to these instead).
- Mix gently by tapping the plate. Incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate and Measure the Reaction:
 - Initiate the enzymatic reaction by adding 20 µL of the 10 mM Substrate Solution to all wells. The final volume in each well should be 100 µL.
 - Immediately place the plate in a microplate reader pre-heated to 37°C.
 - Measure the absorbance at 405 nm every 60 seconds for 20-30 minutes (kinetic mode).

Data Analysis

- Calculate Reaction Rates: For each well, determine the reaction rate (V) by calculating the slope of the linear portion of the absorbance vs. time plot (mOD/min).
- Calculate Percent Inhibition: Use the following formula to calculate the percent inhibition for each inhibitor concentration: % Inhibition = $[1 - (V_{\text{inhibitor}} / V_{\text{no_inhibitor}})] * 100$
- Determine IC₅₀: Plot the Percent Inhibition against the logarithm of the inhibitor concentration. Fit the data to a four-parameter logistic (sigmoidal dose-response) curve to determine the IC₅₀ value, which is the concentration of inhibitor required to reduce enzyme activity by 50%.

Troubleshooting

Issue	Possible Cause	Suggested Solution
No or Low Inhibition	Incomplete hydrolysis of the pinacol ester.	Increase the pre-incubation time (step 4.4.1) to 60-90 minutes. Ensure the pH of the assay buffer is correct (pH 7.4-8.0 is optimal for hydrolysis). [6]
Inhibitor degradation.	Prepare fresh stock solutions. Avoid multiple freeze-thaw cycles of the DMSO stock.	
High Well-to-Well Variation	Inaccurate pipetting.	Use calibrated pipettes and proper technique. Use a multichannel pipette for additions of enzyme and substrate to ensure simultaneous start times.
Incomplete mixing.	Gently tap or briefly shake the plate after adding reagents.	
Non-linear Reaction Rate	Substrate depletion or enzyme instability.	Reduce the enzyme concentration or the measurement time. Ensure the assay buffer components are stable.

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